

Safety and handling of 4-(3-Chlorophenyl)aniline

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Compound of Interest

Compound Name: 4-(3-Chlorophenyl)aniline
CAS No.: 5748-36-7
Cat. No.: B1597083

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An In-Depth Technical Guide to the Safe Handling of 4-(3-Chlorophenyl)aniline

Executive Summary

4-(3-Chlorophenyl)aniline is a substituted aniline that serves as a versatile and crucial building block in modern organic synthesis, particularly within recognized as a key intermediate in the synthesis of the widely used fungicide, boscalid.^{[1][2]} While its synthetic utility is significant, its structural similarity necessitates a comprehensive and cautious approach to its handling, storage, and disposal. This guide provides an in-depth framework for researchers, scientists, and others associated with this compound.

A Note on Hazard Assessment: As of this writing, comprehensive, peer-reviewed safety data specific to **4-(3-Chlorophenyl)aniline** is limited. Therefore, toxicological practice: extrapolating safety and handling protocols from the well-documented profile of its close structural analog, 4-chloroaniline (CAS 106-46-7) is recommended for safety when working with this compound.

Physicochemical and Chemical Identity

Understanding the fundamental properties of a chemical is the cornerstone of its safe handling. These characteristics influence its behavior in the laboratory setting.

Property	Value	Reference
CAS Number	5748-36-7	[3]
Molecular Formula	C ₁₂ H ₁₀ ClN	[3][4]
Molecular Weight	203.67 g/mol	[3][4]
Appearance	Crystalline Solid (based on analogs)	[5]
Boiling Point	341.1°C at 760 mmHg	[3][4]
Density	1.205 g/cm ³	[3][4]
Flash Point	160.1°C	[3]
InChIKey	QSNCSYFYORTR-UHFFFAOYSA-N	[6]

Hazard Identification and Toxicological Profile

Based on data from analogous compounds, **4-(3-Chlorophenyl)aniline** must be treated as a hazardous substance. The primary health risks are associated with all routes of exposure, and its ability to induce methemoglobinemia.

GHS Hazard Pictograms (Anticipated):

- GHS06 (Skull and Crossbones): Acute Toxicity (Fatal or Toxic)
- GHS08 (Health Hazard): Carcinogenicity, Skin Sensitization, Specific Target Organ Toxicity
- GHS09 (Environment): Hazardous to the Aquatic Environment

Primary Toxicological Concerns:

- Acute Toxicity: The compound is anticipated to be toxic if swallowed, inhaled, or in contact with skin.[7] Animal studies on 4-chloroaniline indicate that it can cause serious organ damage.[8]
- Carcinogenicity: The International Agency for Research on Cancer (IARC) classifies 4-chloroaniline as a Group 2B carcinogen, meaning it is "possibly carcinogenic to humans." **4-(3-Chlorophenyl)aniline** should be handled as a potential carcinogen with extreme caution, minimizing exposure to the lowest possible levels.[9]
- Methemoglobinemia: A significant and immediate danger of aniline derivatives is their ability to interfere with oxygen transport in the blood.[9][10] Transition of iron in hemoglobin from the ferrous (Fe^{2+}) to the ferric (Fe^{3+}) state, forming methemoglobin, which cannot bind and transport oxygen.[8][10] This leads to hypoxia, including cyanosis (a blueish tint to the skin and lips), headache, dizziness, fatigue, and in severe cases, respiratory distress, collapse, and death.[11]
- Skin and Eye Damage: Direct contact is expected to cause serious skin and eye irritation or damage. While not always classified as a primary irritant, importantly, the skin serves as a rapid route for systemic absorption.[9][10]
- Skin Sensitization: There is a risk of allergic skin reactions upon repeated contact.[7] Once an individual is sensitized, subsequent exposures to even low levels can elicit a response.
- Aquatic Toxicity: Chloroanilines are very toxic to aquatic life and can cause long-term adverse effects in the aquatic environment.[11] All releases to the environment must be controlled.

Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach combining engineering controls and appropriate PPE is mandatory to prevent exposure.

Control Measure	Specification	Rationale and Considerations
Primary Engineering Control	Certified Chemical Fume Hood	The compound's toxic vapors require containment. A fume hood is essential for all manipulations (weighing, transferring, etc.) to capture and exhaust fumes.
Eye/Face Protection	Safety glasses with side shields (ANSI Z87.1) and a face shield	Protects against splashes. A face shield provides an additional layer of protection for the face.
Hand Protection	Chemical-resistant nitrile gloves (min. thickness 0.11 mm), inspected prior to use	Provides a barrier against skin absorption. Gloves must be changed if damaged or suspected of being compromised.[13]
Body Protection	Flame-resistant laboratory coat, long pants, and closed-toe shoes	Prevents accidental contact with clothing. Lab coat should be kept buttoned.[12]
Respiratory Protection	NIOSH-approved N100/P3 particulate respirator	Required as a secondary control during emergency situations or if airborne concentrations are suspected.

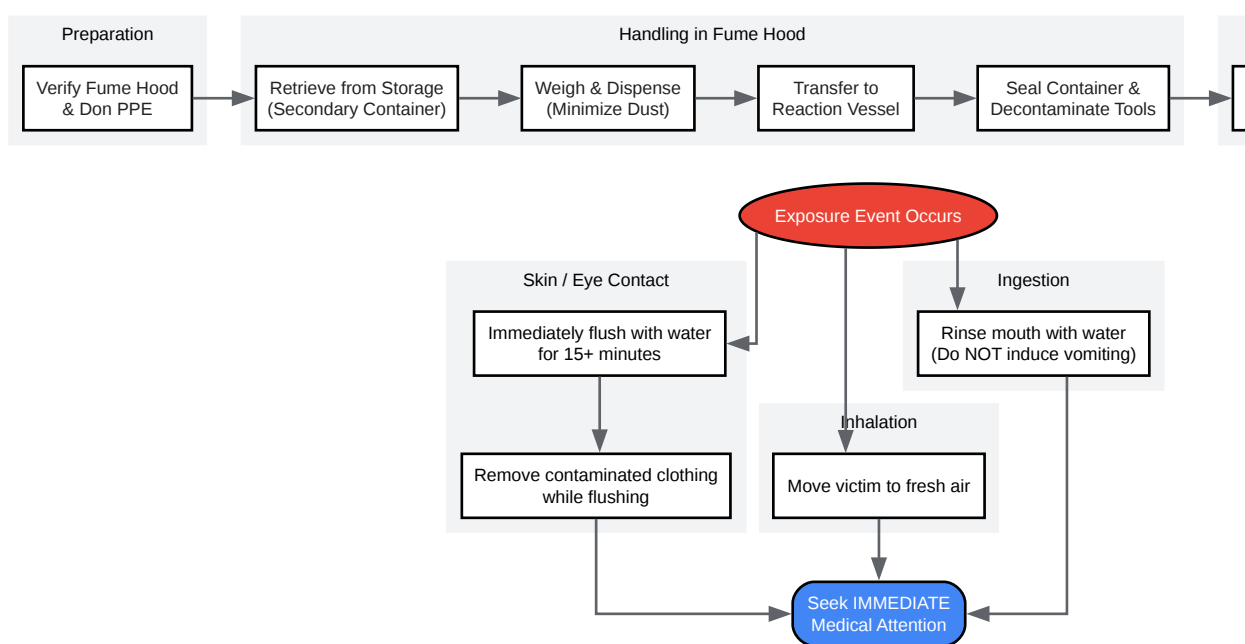
Standard Operating Procedures for Handling and Storage

Adherence to strict protocols is critical for mitigating the risks associated with **4-(3-Chlorophenyl)aniline**.

Experimental Workflow: Weighing and Transferring Solid Compound

- Preparation: Before retrieving the compound, ensure the chemical fume hood is operational and the work area is decontaminated. Prepare all necessary glassware (e.g., weighing boat, vial, flask). Don all required PPE.

- Retrieval: Transport the stock container from its storage location in a secondary, shatter-proof container.
- Manipulation: Place the stock container and all equipment inside the fume hood. Open the container slowly.
- Weighing: Use a spatula to carefully transfer the desired amount of solid to a weigh boat. Avoid any actions that could generate dust.
- Transfer: Carefully transfer the weighed solid into the reaction vessel.
- Cleanup: Tightly seal the stock container. Decontaminate the spatula and weigh boat with an appropriate solvent (e.g., ethanol) inside the hood, dis waste. Wipe down the work surface.
- Storage: Return the stock container to its designated, locked storage location, again using a secondary container for transport.
- Doffing PPE: Remove gloves and lab coat before exiting the laboratory. Wash hands thoroughly with soap and water.



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Caption: Emergency response decision tree for personnel exposure.

Spills and Leaks

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.
- Communicate: Alert laboratory personnel and the institutional safety officer.
- Secure: Ensure the area is well-ventilated (fume hood is on) and eliminate all ignition sources.
- Protect: Don full PPE, including respiratory protection.
- Contain: For a solid spill, carefully sweep up the material to avoid creating dust. Place it in a labeled, sealed container for hazardous waste disposal. For a liquid spill, contain the spill with an appropriate absorbent material, using a suitable solvent and paper towels, placing all cleanup materials into the hazardous waste container.
- Report: Complete all necessary incident reports as required by your institution.

Fire

- This compound is combustible but not highly flammable. [5]* Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-
produce toxic and corrosive gases, including nitrogen oxides (NO_x) and hydrogen chloride (HCl). [9][11]* Firefighter Protection: Firefighters must wear
full protective gear to prevent contact with hazardous vapors and decomposition products.

Chemical Reactivity and Stability

- **Stability:** The compound is stable under recommended storage conditions but may be sensitive to light and air over long periods. [5] * **Reactivity:**
 - The aniline nitrogen is nucleophilic and can readily react with alkylating and acylating agents. [14] * The aryl chloride moieties can participate in various cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig), which is a cornerstone of its synthetic utility. [14] * It is a weak base and will react exothermically with strong acids. [9] Upon thermal decomposition, it emits toxic fumes of NO_x and HCl. [9][11]

Disposal Considerations

All waste containing **4-(3-Chlorophenyl)aniline**, including contaminated labware, PPE, and cleanup materials, must be treated as hazardous waste. containers.

- Do not dispose of this chemical down the drain, as it is highly toxic to aquatic organisms. [11]* Follow all institutional, local, state, and federal regulations for chemical waste. Consult with your organization's Environmental Health and Safety (EHS) department for specific guidance.

Conclusion

4-(3-Chlorophenyl)aniline is an indispensable tool for chemical innovation, but it demands respect and meticulous handling. Its potential for severe toxicity, particularly to the respiratory system, necessitates a high level of vigilance. By adhering to the strictest safety protocols, including the consistent use of engineering controls and appropriate personal protective equipment, and by leveraging its known toxicological profile and reactivity, researchers can leverage its synthetic potential while ensuring the safety of themselves, their colleagues, and the environment.

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